

# IUPAC name and CAS number for 1-Chloro-2,3-dimethylpentane

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## Compound of Interest

Compound Name: 1-Chloro-2,3-dimethylpentane

Cat. No.: B13200715

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## Technical Guide: 1-Chloro-2,3-dimethylpentane

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This document provides a concise technical overview of **1-Chloro-2,3-dimethylpentane**, including its chemical identity and fundamental properties. Due to the limited availability of published research specific to this compound, this guide focuses on foundational information. At present, there is a notable absence of in-depth studies concerning its biological activity, specific experimental applications, and involvement in signaling pathways.

### Chemical Identification

A primary alkyl halide, **1-Chloro-2,3-dimethylpentane** is identified by the following nomenclature and registry numbers.

Identifier	Value
IUPAC Name	1-chloro-2,3-dimethylpentane[1]
CAS Number	128399-44-0[1]
Molecular Formula	C7H15Cl
Canonical SMILES	CCC(C)C(C)CCl[1]
InChI	InChI=1S/C7H15Cl/c1-4-6(2)7(3)5-8/h6-7H,4-5H2,1-3H3[1]

## Physicochemical Properties

The fundamental physicochemical properties of **1-Chloro-2,3-dimethylpentane** have been computationally predicted and are summarized below.

Property	Value	Source
Molecular Weight	134.65 g/mol	PubChem
XLogP3-AA	3.5	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	0	PubChem
Rotatable Bond Count	3	PubChem
Exact Mass	134.0862282 Da	PubChem
Monoisotopic Mass	134.0862282 Da	PubChem
Topological Polar Surface Area	0 Å <sup>2</sup>	PubChem
Heavy Atom Count	8	PubChem

## Experimental Data and Protocols

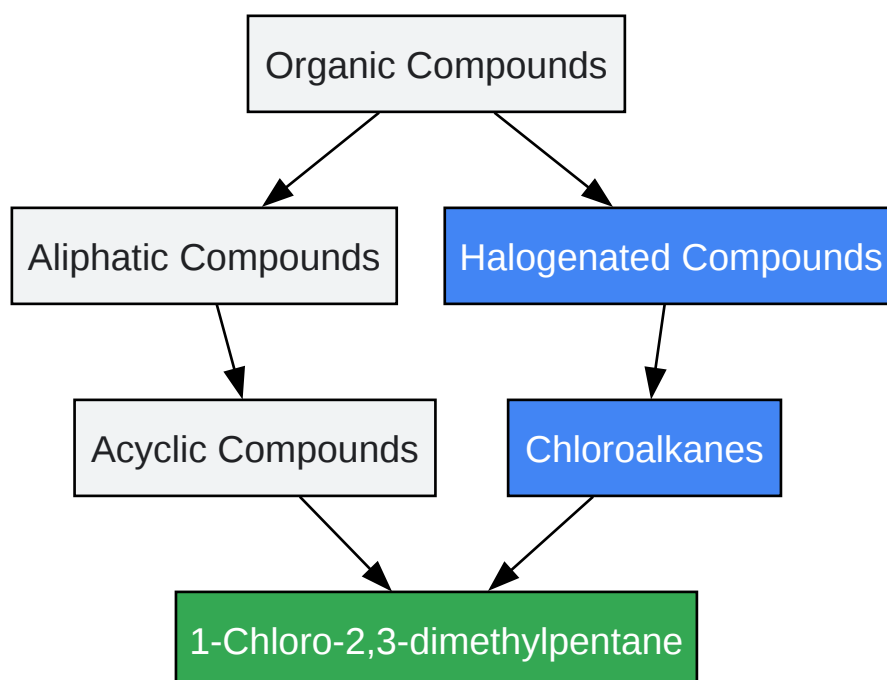
A comprehensive search of scientific literature and chemical databases did not yield specific experimental protocols for the synthesis or application of **1-Chloro-2,3-dimethylpentane**. General synthetic routes for primary alkyl chlorides may be applicable, but direct experimental validation for this compound is not publicly available.

## Biological Activity and Signaling Pathways

There is currently no published data regarding the biological activity of **1-Chloro-2,3-dimethylpentane**. Consequently, its interaction with biological systems and its role in any signaling pathways are unknown. The general class of chlorinated hydrocarbons has a wide range of biological effects; however, specific data for this molecule is required for any assessment.

## Logical Relationship Diagram

Given the absence of experimental workflows or known signaling pathways for **1-Chloro-2,3-dimethylpentane**, a conceptual diagram illustrating its place within the broader context of chemical classification is provided.



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Caption: Chemical classification of **1-Chloro-2,3-dimethylpentane**.

## Conclusion

**1-Chloro-2,3-dimethylpentane** is a structurally defined chemical entity with established nomenclature and basic predicted properties. However, a significant gap exists in the scientific literature regarding its experimental validation, biological activity, and potential applications, particularly within the realm of drug development. Further research is necessary to elucidate these aspects.

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## References

- 1. 1-Chloro-2,3-dimethylpentane | C<sub>7</sub>H<sub>15</sub>Cl | CID 65919790 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [IUPAC name and CAS number for 1-Chloro-2,3-dimethylpentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13200715#iupac-name-and-cas-number-for-1-chloro-2-3-dimethylpentane]

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